

Physical and chemical characteristics of 2,4,6-Trichloroanisole-d5

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Compound of Interest

Compound Name: 2,4,6-Trichloroanisole-d5

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Technical Guide: 2,4,6-Trichloroanisole-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **2,4,6-Trichloroanisole-d5**, a deuterated analog of the potent off-flavor compound 2,4,6-Trichloroanisole (TCA). Due to its chemical similarity to TCA and its distinct mass spectrometric signature, **2,4,6-Trichloroanisole-d5** is an invaluable tool in analytical chemistry, primarily serving as an internal standard for the accurate quantification of TCA in various matrices, most notably in the food and beverage industry.

Core Physical and Chemical Properties

2,4,6-Trichloroanisole-d5, also known as 1,3,5-Trichloro-2-(methoxy-d3)-benzene-4,6-d2, is a stable, isotopically labeled compound. Its core structure consists of a benzene ring substituted with three chlorine atoms and a deuterated methoxy group. The deuterium labeling provides a distinct mass shift, allowing for its differentiation from the unlabeled native compound in mass spectrometry-based analyses.[1]

Quantitative Data Summary

The key physical and chemical properties of **2,4,6-Trichloroanisole-d5** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C7D5Cl3O	[2][3]
Molecular Weight	216.51 g/mol	[2][3][4]
CAS Number	352439-08-8	[2][3][4][5]
Appearance	Off-white solid	[3]
Melting Point	60-62 °C	[3][4]
Boiling Point	132 °C at 28 mmHg	[3][4]
Isotopic Purity	≥98 atom % D	[4][6]
Solubility	Soluble in organic solvents, low solubility in water.	[5]
Storage Temperature	Room temperature, away from light and moisture.	[2]

Applications in Analytical Chemistry

The primary application of **2,4,6-Trichloroanisole-d5** is as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS).[1][5] Its utility is particularly pronounced in the analysis of trace levels of TCA, a compound notorious for causing "cork taint" in wine at ng/L concentrations.[7][8] By adding a known amount of **2,4,6-Trichloroanisole-d5** to a sample, variations in sample preparation and instrument response can be normalized, leading to more accurate and precise quantification of the target analyte, TCA.[9]

Experimental Protocols

The following is a representative experimental protocol for the determination of 2,4,6-Trichloroanisole (TCA) in wine using **2,4,6-Trichloroanisole-d5** as an internal standard, employing Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

Preparation of Standards and Reagents



- Internal Standard Stock Solution (500 mg/L): Dissolve 0.050 g of 2,4,6-Trichloroanisole-d5
 in absolute ethanol and adjust the volume to 100 mL.[1]
- Internal Standard Intermediate Solution (5.0 mg/L): Dilute 1 mL of the 500 mg/L stock solution to 100 mL with absolute ethanol.[1]
- Internal Standard Spiking Solution (2.0 µg/L): Add 40 µL of the 5.0 mg/L intermediate solution to approximately 60 mL of absolute ethanol and adjust the volume to 100 mL.[1]
- TCA Stock Solution (40 mg/L): Dissolve 0.020 g of 2,4,6-Trichloroanisole in approximately 400 mL of absolute ethanol and adjust the volume to 500 mL.[1]
- TCA Calibration Standards: Prepare a series of calibration standards, typically ranging from 0.5 ng/L to 50 ng/L, by spiking a TCA-free wine or a 12% aqueous-alcoholic solution with the appropriate dilutions of the TCA stock solution.[1]
- Reagents: Sodium chloride (≥ 99.5%), absolute ethanol, and pure de-ionized water.[1]

Sample Preparation

- Transfer 10 mL of the wine sample (or calibration standard) into a 20 mL headspace vial.[7]
- Add approximately 3 g of sodium chloride to the vial to enhance the partitioning of TCA into the headspace.[10]
- Spike the sample with a known amount of the **2,4,6-Trichloroanisole-d5** internal standard solution (e.g., 50 μL of a 2.0 μg/L solution).[11]
- Immediately seal the vial with a PTFE-lined septum and cap.[1]
- Homogenize the contents for 10 minutes using a stirrer.[1]

HS-SPME Procedure

Place the vial in a heating system (e.g., a water bath or autosampler incubator) set to 35-50
 °C with stirring.[1][7]



 Expose a Solid-Phase Microextraction (SPME) fiber (e.g., 100 μm polydimethylsiloxane (PDMS) or 65 μm polydimethylsiloxane/divinylbenzene (PDMS/DVB)) to the headspace of the vial for a defined period, typically 15-30 minutes.[1][2][7]

GC-MS Analysis

- Desorption: Thermally desorb the extracted analytes from the SPME fiber in the heated injector of the gas chromatograph at approximately 250-260 °C for at least 2 minutes in splitless mode.[1][2]
- Gas Chromatography:
 - \circ Column: Use a suitable capillary column, such as a TRB-5 (30 m x 0.25 mm, 0.25 $\mu m)$ or equivalent.[10]
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.3 mL/min).[5]
 - Temperature Program (example): Initial temperature of 40-50 °C held for 2-10 minutes, ramped at a rate of 2-12 °C/min to 138-200 °C, then ramped at a higher rate (e.g., 20 °C/min) to a final temperature of 250-260 °C, held for 2-10 minutes.[2][10]
- Mass Spectrometry:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.
 [10]
 - Ions to Monitor:
 - 2,4,6-Trichloroanisole (TCA): m/z 195, 210, 212.[2]
 - **2,4,6-Trichloroanisole-d5**: m/z 199, 215, 217.[2]
 - Quantification Ions: Use m/z 195 for TCA and m/z 215 for 2,4,6-Trichloroanisole-d5 for quantification.[2]

Data Analysis and Quantification

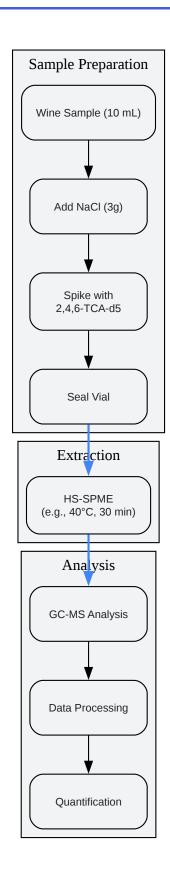


- Integrate the peak areas of the quantification ions for both TCA and 2,4,6-Trichloroanisoled5.
- Calculate the response ratio of the TCA peak area to the 2,4,6-Trichloroanisole-d5 peak area.
- Construct a calibration curve by plotting the response ratios of the calibration standards against their known concentrations.
- Determine the concentration of TCA in the unknown samples by interpolating their response ratios on the calibration curve.[6]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the quantification of 2,4,6-Trichloroanisole using **2,4,6-Trichloroanisole-d5** as an internal standard.





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Caption: Workflow for TCA analysis using 2,4,6-Trichloroanisole-d5.



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